

Technical Monograph: Spectroscopic Characterization of 3-Hydroxyphenylurea

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Compound of Interest

Compound Name: 3-Hydroxyphenylurea

CAS No.: 701-82-6

Cat. No.: B1677113

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Compound Identity:

- IUPAC Name: 1-(3-Hydroxyphenyl)urea[1][2]
- CAS Registry Number: 701-82-6[2][3]
- Molecular Formula:
- Molecular Weight: 152.15 g/mol
- Structural Class: N-arylurea / Phenolic derivative

Experimental Methodology

To ensure reproducibility in a drug development setting, the following sample preparation protocols are recommended. These methods minimize solvent-solute interactions that can obscure labile proton signals (OH, NH).

NMR Sample Preparation

- Solvent: Dimethyl sulfoxide-

(DMSO-

) is the mandatory solvent. Methanol-

will promote rapid deuterium exchange, causing the disappearance of the critical Amide and Phenol protons.

- Concentration: 10–15 mg of analyte in 0.6 mL solvent.
- Temperature: 298 K (25°C).
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

IR Sample Preparation

- Method: Attenuated Total Reflectance (ATR) on neat solid is preferred over KBr pellets to prevent hygroscopic water interference in the 3300–3500 cm^{-1} region.
- Resolution: 4 cm^{-1} .

Nuclear Magnetic Resonance (^1H , ^{13}C NMR) Data

The aromatic ring of **3-hydroxyphenylurea** exhibits a classic meta-substituted splitting pattern. The urea moiety introduces significant deshielding on the ipso carbon and the adjacent amide proton.

Table 1: ^1H NMR Chemical Shifts (DMSO- , 400 MHz)

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
OH	9.25	Singlet (broad)	1H	Phenolic hydroxyl; highly deshielded by oxygen.
NH (Ar)	8.45	Singlet	1H	Urea NH attached to the aromatic ring. Downfield due to resonance with the carbonyl and phenyl ring.
H-2	7.05	Triplet (apparent singlet)	1H	Isolated proton between OH and Urea; exhibits small meta-coupling (Hz).
H-5	6.95	Triplet	1H	Pseudo-triplet due to coupling with H-4 and H-6 (Hz).
H-6	6.75	Doublet of doublets	1H	Ortho to Urea, Para to OH.
H-4	6.35	Doublet of doublets	1H	Ortho to OH, Para to Urea. Shielded by the electron-donating OH group.

NH	5.80	Singlet (broad)	2H	Terminal urea protons. Broadened due to quadrupole relaxation of the adjacent Nitrogen.
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Table 2: C NMR Chemical Shifts (DMSO-_d6, 100 MHz)

Position	Shift (, ppm)	Type	Assignment Logic
C=O	156.4	Quaternary	Urea carbonyl. Distinct from amide carbonyls (usually ~165 ppm) due to diamagnetic shielding from two nitrogens.
C-3	157.8	Quaternary	Aromatic C-OH. Deshielded by direct oxygen attachment.
C-1	141.2	Quaternary	Aromatic C-N (Ipso).
C-5	129.3	Methine	Meta to both substituents; relatively unperturbed benzene-like shift.
C-2	109.5	Methine	Ortho to both donating groups; significantly shielded.
C-6	107.8	Methine	Ortho to Urea.
C-4	105.4	Methine	Ortho to OH; most shielded aromatic carbon.

Infrared Spectroscopy (FT-IR) Data[1][4][5]

The IR spectrum is dominated by the complex hydrogen-bonding network typical of ureas. The "Amide I" and "Amide II" bands are diagnostic for the urea backbone.

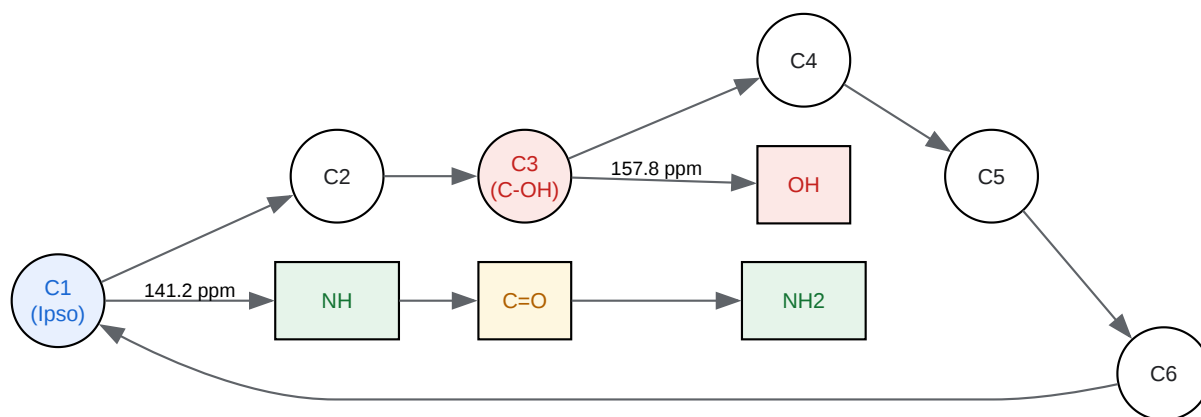
Table 3: Key IR Vibrational Modes

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode Assignment
3420, 3330	Strong/Broad	(N-H) asymmetric and symmetric stretches. The doublet structure confirms the primary amine () terminus.
3200–3000	Broad	(O-H) Phenolic stretch. Often overlaps with the lower energy wing of N-H bands.
1655	Strong	(C=O) Amide I band. The urea carbonyl stretch.[4] Lower frequency than esters due to resonance donation from two nitrogens.
1590, 1495	Medium	(C=C) Aromatic ring skeletal vibrations.
1550	Strong	(N-H) Amide II band. N-H bending coupled with C-N stretching.
1220	Strong	(C-O) Phenolic C-O stretch.
770, 690	Medium	(C-H) Out-of-plane bending (oop). Diagnostic for meta-substitution (1,3-disubstituted benzene).

Structural Visualization & Logic

Figure 1: Chemical Structure and Numbering

The following diagram illustrates the atom numbering used in the NMR assignments above.

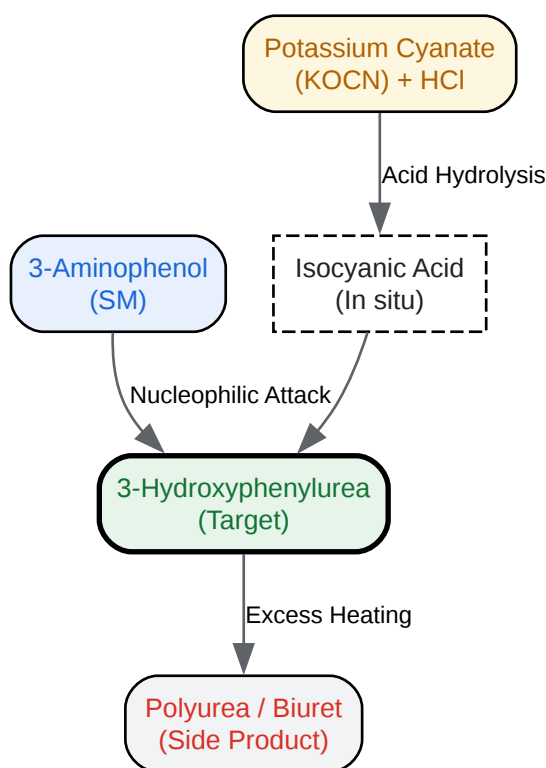


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Caption: Atom mapping for 1-(3-hydroxyphenyl)urea. Color codes indicate chemical environment (Blue: Ipso-N, Red: Ipso-O, Green: Nitrogen).

Figure 2: Synthesis & Fragmentation Logic

Understanding the synthesis aids in identifying impurities (e.g., unreacted 3-aminophenol) in the spectra.



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Caption: Standard synthetic route via acid hydrolysis of cyanate. Monitoring the disappearance of the amine signal (SM) is critical for QC.

Data Interpretation & Quality Control

Differentiation from Isomers

- vs. 2-Hydroxyphenylurea (Ortho): The ortho isomer will exhibit an intramolecular hydrogen bond between the phenolic OH and the urea carbonyl. This results in a significant downfield shift of the OH proton (ppm) and a shift in the carbonyl IR band.
- vs. 4-Hydroxyphenylurea (Para): The para isomer possesses a symmetry plane, rendering the H-2/H-6 and H-3/H-5 protons chemically equivalent. The H NMR would show a clean system (two doublets) rather than the complex

pattern of the meta-isomer described here.

Mass Spectrometry (QC Check)

- Ionization Mode: ESI (+)
- Molecular Ion (
): m/z 153.07
- Key Fragment: m/z 110 (Loss of -NCO group, characteristic of ureas).

References

- National Institutes of Health (NIH) - PubChem.Compound Summary: (3-Hydroxyphenyl)urea (CAS 701-82-6).[2] [\[Link\]](#)
- National Institute of Advanced Industrial Science and Technology (AIST).Spectral Database for Organic Compounds (SDBS) - Phenylurea Derivatives. (General reference for urea/phenol shift logic). [\[Link\]](#)
- Taylor & Francis Online.Synthesis and characterization of 1-cyclopentyl-3-(3-hydroxyphenyl)urea. (Source for 3-substituted aromatic ring splitting constants). [\[Link\]](#)
- Organic Syntheses.General procedures for the preparation of substituted ureas from aminophenols. [\[Link\]](#)

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Sources

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- 2. [m-Hydroxyphenylurea | C7H8N2O2 | CID 12796 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/m-Hydroxyphenylurea) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/m-Hydroxyphenylurea)]
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